

# The Occurrence of Citronellyl Propionate in the Plant Kingdom: A Technical Guide

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## Compound of Interest

Compound Name: *Citronellyl propionate*

Cat. No.: *B087161*

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## Introduction

**Citronellyl propionate**, a monoterpenoid ester recognized for its characteristic fresh, rosy, and fruity aroma, is a valuable compound in the fragrance, flavor, and pharmaceutical industries. While widely synthesized chemically, its natural occurrence in plants is of significant interest for applications demanding natural ingredients and for bioprospecting new sources of this valuable molecule. This technical guide provides an in-depth overview of the known botanical sources of **Citronellyl propionate**, quantitative data on its abundance, detailed experimental protocols for its analysis, and a proposed biosynthetic pathway.

## Natural Sources and Quantitative Analysis

**Citronellyl propionate** has been identified as a volatile constituent in the essential oils of several plant species. The concentration of this ester can vary significantly depending on the plant species, cultivar, geographical location, harvest time, and the specific plant part analyzed. A summary of quantitative data from scientific literature is presented in Table 1.

Plant Species	Family	Plant Part	Concentration (% of Essential Oil)	Reference
Pelargonium graveolens (Rose-scented Geranium)	Geraniaceae	Leaves	0.09 - 0.19	[1]
Pelargonium graveolens (Bourbon type)	Geraniaceae	Leaves	≤ 2.0	[2]
Rosa damascena (Damask Rose)	Rosaceae	Flowers	0.31 - 7.75	[3]
Rosa damascena (Damask Rose)	Rosaceae	Flowers	0.21 - 0.46	[4]
Cestrum nocturnum (Night-blooming Jasmine)	Solanaceae	Flowers	1.1	[5]

Table 1: Quantitative Data of **Citronellyl propionate** in Various Plant Species.

While *Elettaria cardamomum* (Cardamom) and *Cryptomeria japonica* (Japanese Cedar) have been anecdotally mentioned as potential sources, comprehensive quantitative studies confirming the presence and concentration of **Citronellyl propionate** in these species are limited in the reviewed literature.

## Experimental Protocols

The extraction and quantification of **Citronellyl propionate** from plant materials typically involve the isolation of the essential oil followed by chromatographic analysis.

## Extraction of Essential Oil by Hydrodistillation

Hydrodistillation is a common method for extracting volatile compounds from plant materials.

- Apparatus: Clevenger-type apparatus.
- Procedure:
  - Fresh or dried plant material (e.g., leaves, flowers) is placed in a round-bottom flask with a sufficient amount of distilled water.
  - The flask is heated to boil the water, and the resulting steam carries the volatile essential oils.
  - The steam and oil vapor mixture is condensed in a condenser.
  - The essential oil, being immiscible with water, separates and is collected in a calibrated tube.
  - The collected oil is dried over anhydrous sodium sulfate to remove any residual water.

## Quantification by Gas Chromatography-Mass Spectrometry (GC-MS)

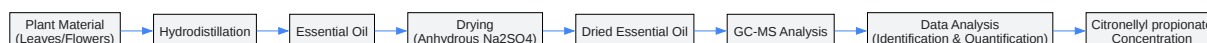
GC-MS is the standard analytical technique for separating and identifying the individual components of a complex mixture like an essential oil.

- Instrumentation: A gas chromatograph coupled with a mass spectrometer detector.
- Typical GC-MS Parameters:
  - Column: A non-polar capillary column, such as HP-5MS (30 m x 0.25 mm, 0.25  $\mu$ m film thickness), is commonly used for separating terpenoids.
  - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
  - Injector Temperature: 250 °C.
  - Oven Temperature Program: An initial temperature of 60°C held for a few minutes, followed by a gradual increase (e.g., 3-5 °C/min) to a final temperature of around 240-280

°C, held for a final period.

- Mass Spectrometer: Operated in electron ionization (EI) mode at 70 eV, with a mass scan range of  $m/z$  40-500.
- Identification and Quantification:
  - Identification of **Citronellyl propionate** is achieved by comparing its mass spectrum and retention time with that of a pure standard. The NIST library database can also be used for tentative identification.
  - Quantification is typically performed by calculating the relative peak area percentage of **Citronellyl propionate** in the total ion chromatogram. For more accurate quantification, an internal standard method can be employed.

Below is a DOT script for a logical workflow of the experimental protocol.



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**Figure 1:** Experimental workflow for the extraction and quantification of **Citronellyl propionate**.

## Biosynthesis of Citronellyl Propionate

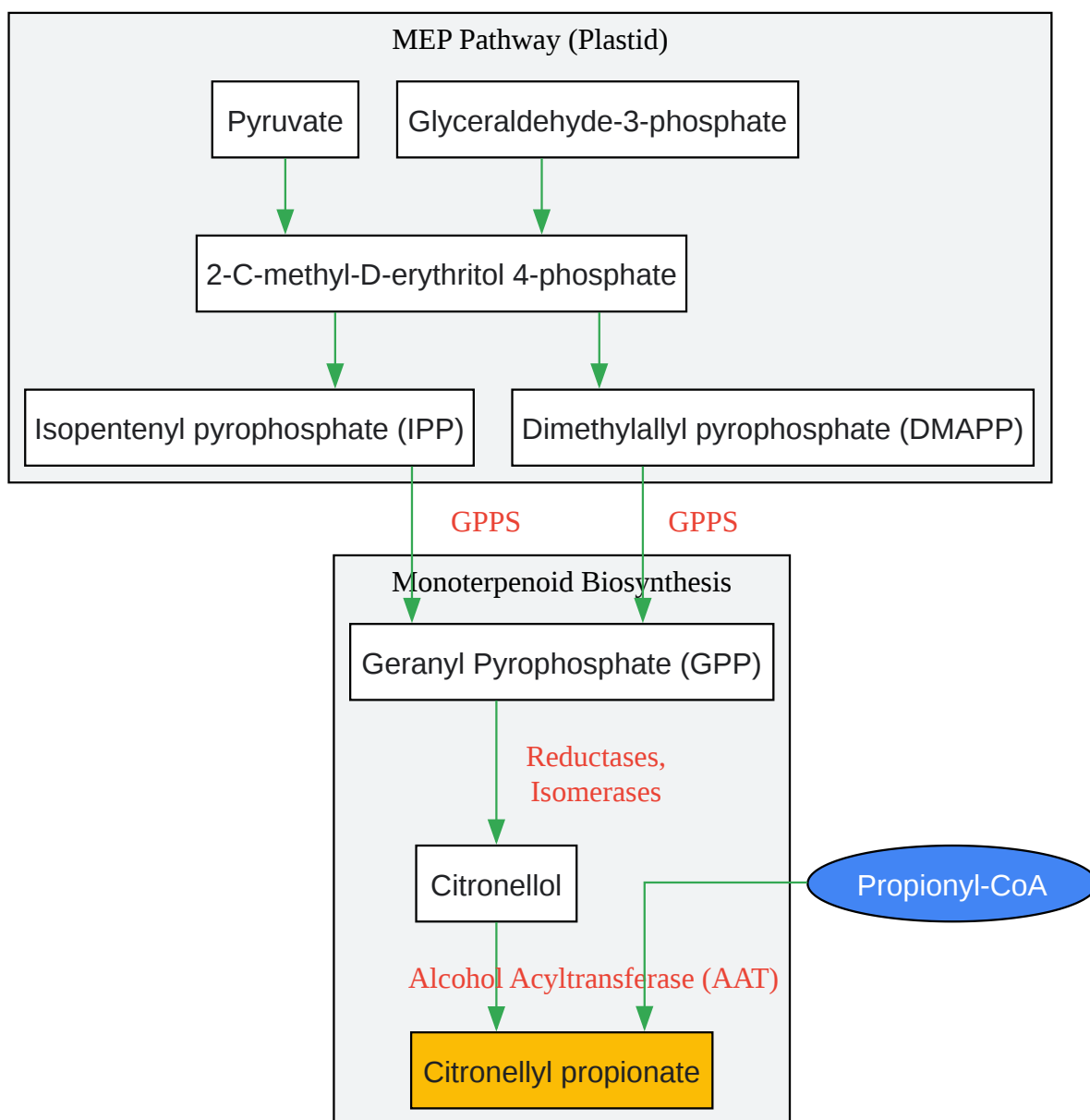
The biosynthesis of **Citronellyl propionate**, like other monoterpenoids, originates from the 2-C-methyl-D-erythritol 4-phosphate (MEP) pathway, which occurs in the plastids of plant cells. This pathway provides the fundamental five-carbon building blocks, isopentenyl pyrophosphate (IPP) and its isomer dimethylallyl pyrophosphate (DMAPP).

The key steps in the proposed biosynthetic pathway are:

- Formation of Geranyl Pyrophosphate (GPP): Geranyl pyrophosphate synthase (GPPS) catalyzes the condensation of one molecule of DMAPP and one molecule of IPP to form the C10 precursor, geranyl pyrophosphate (GPP).

- **Formation of Citronellol:** GPP undergoes a series of enzymatic reactions, including reduction and isomerization, to yield citronellol. This process likely involves reductases and other modifying enzymes.
- **Esterification to Citronellyl Propionate:** The final step is the esterification of citronellol with a propionyl donor. This reaction is catalyzed by an alcohol acyltransferase (AAT), which utilizes propionyl-CoA as the acyl donor. While the specific AAT responsible for the synthesis of **Citronellyl propionate** has not been definitively identified, the mechanism is analogous to the formation of other monoterpene esters.

The following DOT script illustrates the proposed biosynthetic pathway.



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**Figure 2:** Proposed biosynthetic pathway of **Citronellyl propionate** in plants.

## Conclusion

This technical guide summarizes the current knowledge on the natural sources of **Citronellyl propionate** in plants. *Pelargonium graveolens* and *Rosa damascena* stand out as significant natural sources of this valuable monoterpenoid ester. The provided experimental protocols offer a standardized approach for the extraction and quantification of **Citronellyl propionate**, crucial for quality control and further research. The proposed biosynthetic pathway, while requiring further enzymatic characterization, provides a solid framework for metabolic engineering efforts aimed at enhancing the production of this compound in plants or microbial systems. Further research is warranted to explore a wider range of plant species for novel sources of **Citronellyl propionate** and to elucidate the specific enzymes and regulatory mechanisms governing its biosynthesis.

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